

Linalyl Butyrate: A Comprehensive Safety and Toxicological Profile

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Compound of Interest

Compound Name: *Linalyl butyrate*

Cat. No.: *B1205819*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, toxicity, and material safety data sheet (MSDS) information for **linalyl butyrate** (CAS No. 78-36-4). The information is compiled from various sources, including safety data sheets, regulatory assessments, and scientific literature, to provide a thorough resource for professionals in research and drug development.

Chemical and Physical Properties

Linalyl butyrate is a monoterpenoid ester known for its floral and fruity aroma, making it a common ingredient in fragrances and flavorings.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	78-36-4	[3][4][5]
Molecular Formula	C14H24O2	[3][4][6]
Molecular Weight	224.34 g/mol	[3][4][5][6]
Synonyms	3,7-Dimethylocta-1,6-dien-3-yl butyrate, Linalyl butanoate	[3][5][6][7]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	80-82 °C at 0.2 mmHg	[2][5]
Density	0.892 g/mL at 25 °C	[2][5][6]
Flash Point	103 °C (217.4 °F) - closed cup	[1][5]
Solubility	Soluble in water	[6]
Refractive Index	n20/D 1.45	[2][3][5]

Toxicological Data

The toxicological profile of **linalyl butyrate** has been evaluated through various studies, including acute toxicity, irritation, sensitization, and genotoxicity. Much of the assessment relies on data from the substance itself, as well as read-across data from structurally similar compounds like linalool and linalyl acetate.

Acute Toxicity

Linalyl butyrate exhibits low acute oral toxicity. Data on dermal and inhalation toxicity are limited.

Endpoint	Species	Route	Value	Source(s)
LD50	Rat	Oral	> 5000 mg/kg	[8]
LD50	Mouse	Oral	> 8907 mg/kg	[8]
LD50	Rabbit	Dermal	No data available	[9]

Irritation

There are conflicting reports regarding the skin and eye irritation potential of **linalyl butyrate**. Some safety data sheets indicate it causes skin and serious eye irritation, while other studies suggest no irritation.[3][6] This discrepancy may be due to the specific conditions of the studies or the purity of the tested material. One review noted that undiluted linalyl esters can cause "very slight to well defined irritation in rabbits." [9]

Endpoint	Species	Method	Result	Source(s)
Skin Irritation	Rabbit	OECD Test Guideline 404	No skin irritation (in analogy to similar products)	[6]
Eye Irritation	Rabbit	OECD Test Guideline 405	No eye irritation (in analogy to similar products)	[6]

Skin Sensitization

Direct studies on the skin sensitization of **linalyl butyrate** are not readily available. However, a risk assessment using read-across data from linalyl acetate has been conducted.[10] While **linalyl butyrate** itself is not expected to directly react with skin proteins, its autoxidation products are predicted to be protein-reactive.[10]

Endpoint	Method	Value	Source(s)
No Expected Sensitization Induction Level (NESIL)	Read-across from linalyl acetate (CAS # 115-95-7)	10000 µg/cm ²	[10]

Genotoxicity

Linalyl butyrate is not considered to be genotoxic based on available data, including an Ames test and a BlueScreen assay.[6][10] This conclusion is further supported by read-across data from linalyl acetate.[10]

Test	Method	Result	Source(s)
Ames Test	S. typhimurium	Negative (in analogy to similar products)	[6]
BlueScreen Assay	Human cell-based assay	Negative for genotoxicity with and without metabolic activation	[10]

Carcinogenicity and Repeated Dose Toxicity

Linalyl butyrate is not classified as a carcinogen by the International Agency for Research on Cancer (IARC).[4][6] There are no specific repeated dose toxicity studies on **linalyl butyrate**. The safety assessment for this endpoint relies on read-across data from its expected metabolites, linalool and butyric acid (with propionic acid being a structural analog for the latter).[10] A No Observed Adverse Effect Level (NOAEL) of 497.9 mg/kg/day from a study on linalool is considered for risk assessment.[10]

Experimental Protocols and Methodologies

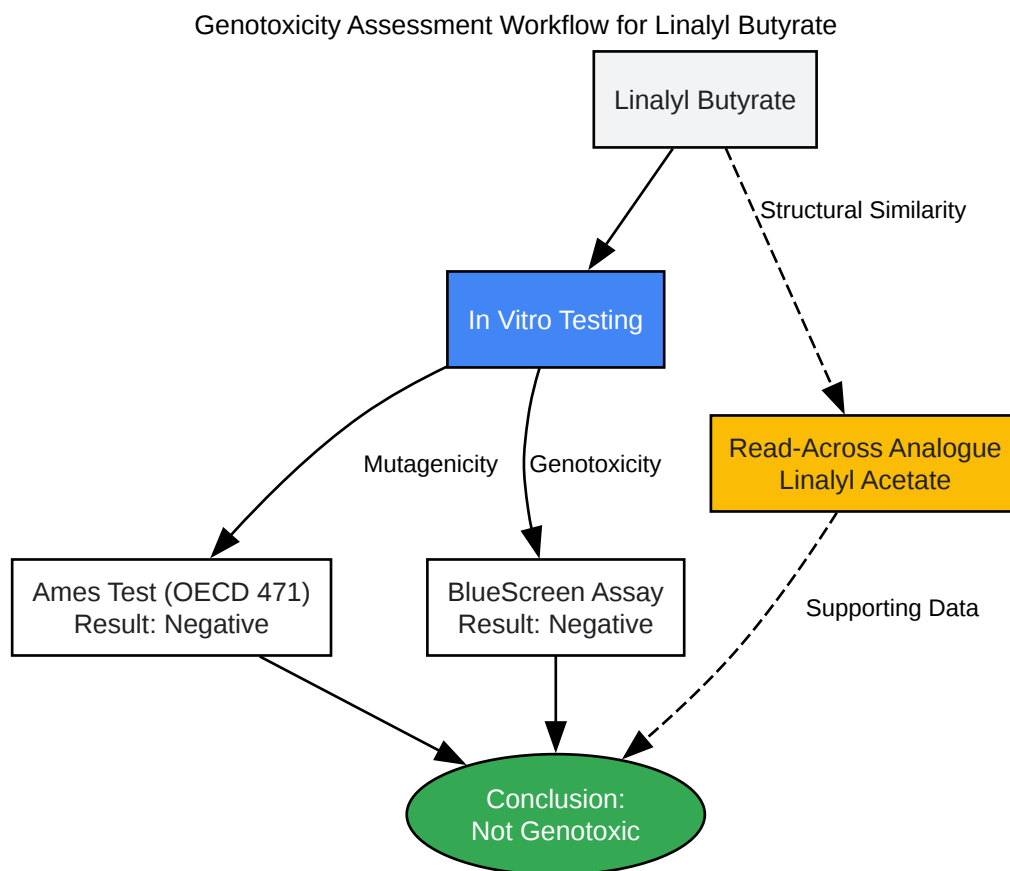
The toxicological evaluations cited in this guide adhere to internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Skin and Eye Irritation (OECD 404 & 405)

The skin and eye irritation studies were conducted following OECD Test Guidelines 404 and 405, respectively.[6] These protocols involve the application of the test substance to the skin or into the eye of experimental animals (typically rabbits) and observing for signs of irritation over a specified period. The observations are scored to determine the irritation potential.

Genotoxicity Assessment Workflow

The assessment of genotoxicity for **linalyl butyrate** involved a multi-step process, including in vitro assays and the use of read-across data.



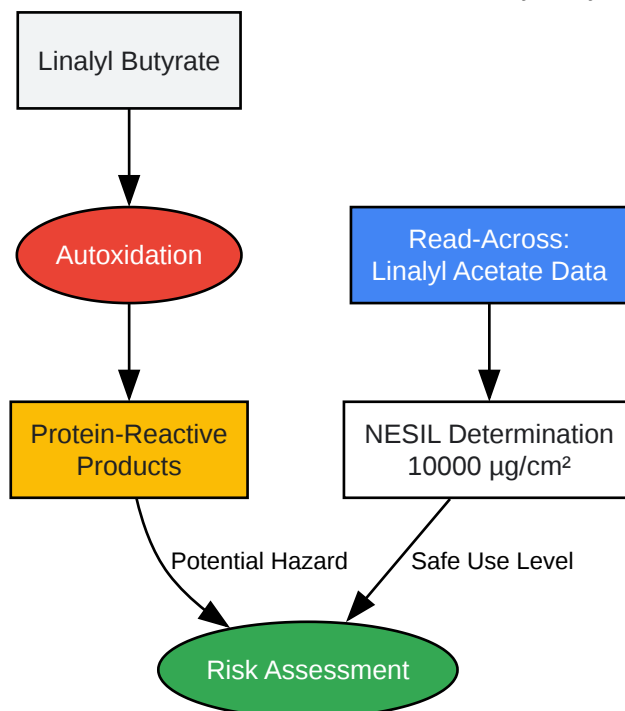
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Caption: Workflow for determining the genotoxicity of **linalyl butyrate**.

Skin Sensitization Risk Assessment

The risk assessment for skin sensitization potential integrates data from read-across analogs and considers the potential for autoxidation.

Skin Sensitization Risk Assessment for Linalyl Butyrate



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Caption: Logical flow for the skin sensitization risk assessment of **linalyl butyrate**.

Environmental Fate and Ecotoxicity

Linalyl butyrate is considered toxic to aquatic life with long-lasting effects.[6] It is not, however, considered to be Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB).[6]

Endpoint	Species	Method	Value	Source(s)
EC50	Daphnia magna (Water flea)	OECD Test Guideline 202	1.4 mg/L (48 h)	[6]

Material Safety Data Sheet (MSDS) Information

Hazard Identification

- GHS Classification: Some sources classify it as causing skin irritation (H315) and serious eye irritation (H319).[3][6] Others state it is not a hazardous substance.[4] It is also classified as hazardous to the aquatic environment (chronic, category 2).[5]
- Signal Word: Warning[3][6]
- Precautionary Statements: P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection/face protection), P273 (Avoid release to the environment).[3][5][6]

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3][4][6]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[3][4][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.[3][4][6]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[3] Use with adequate ventilation.[3] Wash hands thoroughly after handling.[3][6]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[6] Store in a cool place.[6]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses or goggles.[3][6]
- Skin Protection: Wear protective gloves.[3][6]

- Respiratory Protection: Not typically required with adequate ventilation. For nuisance exposures, use approved respirator cartridges.[4][6]

Conclusion

Linalyl butyrate is a widely used fragrance and flavor ingredient with a generally low order of toxicity. The available data indicates low acute oral toxicity and no genotoxic potential. While there are some conflicting reports on skin and eye irritation, comprehensive risk assessments, often utilizing data from structurally similar molecules, support its safe use under current conditions. The primary hazards are related to potential skin and eye irritation and its toxicity to aquatic organisms. Adherence to standard industrial hygiene practices and the use of appropriate personal protective equipment are recommended when handling this substance.

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